

Application Notes and Protocols: Experimental Procedures for Reacting Isothiocyanates with Nucleophiles

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Compound of Interest

Compound Name: *2-Isothiocyanato-1-methyl-4-nitrobenzene*

Cat. No.: B458982

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Isothiocyanates ($R-N=C=S$) are highly versatile electrophilic compounds, recognized for their utility in organic synthesis and their significant roles in medicinal chemistry and drug development.^{[1][2]} The electrophilic carbon atom of the isothiocyanate group is susceptible to attack by a wide range of nucleophiles, leading to the formation of diverse molecular scaffolds such as thioureas, dithiocarbamates, and thiosemicarbazides.^{[1][3]} These motifs are present in numerous biologically active molecules.^[1] Furthermore, the reactivity of isothiocyanates with biological nucleophiles, such as the thiol groups of cysteine residues in proteins, underpins the mechanism of action for many naturally occurring and synthetic therapeutic agents.^{[4][5]}

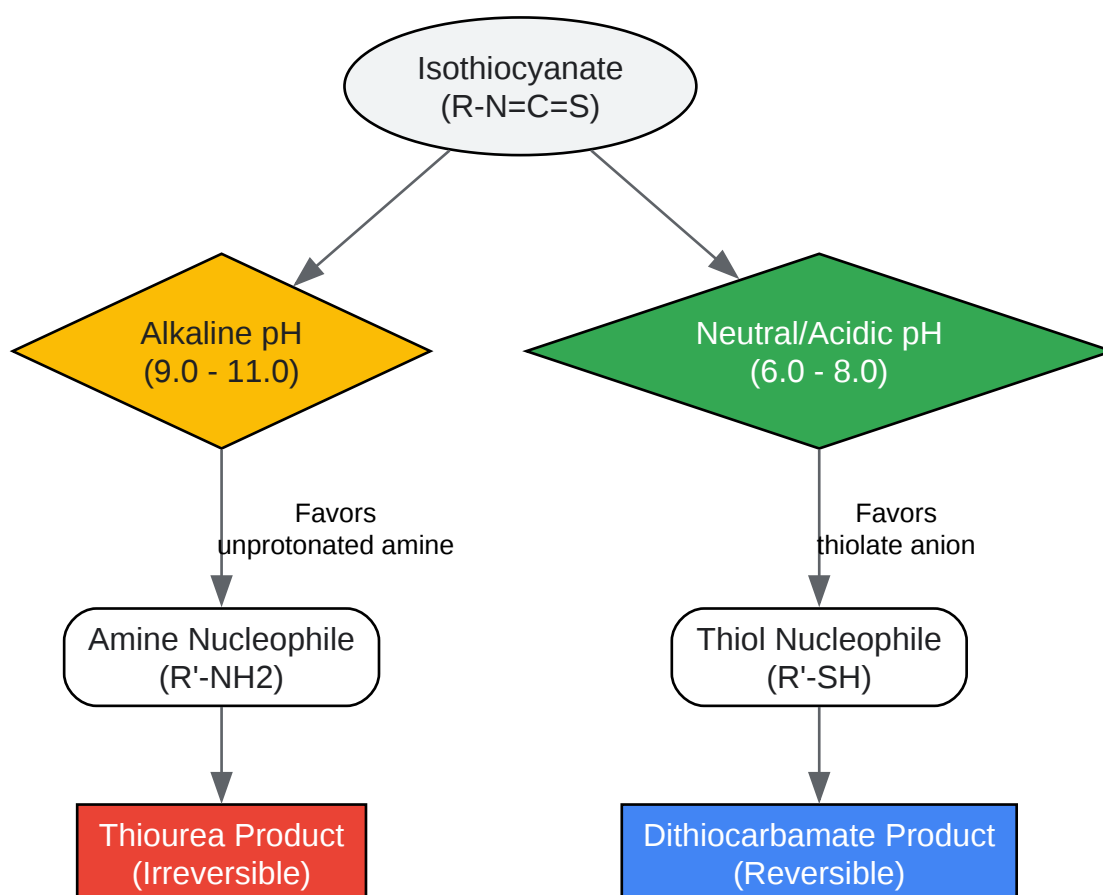
This document provides detailed experimental protocols for the reaction of isothiocyanates with common nucleophiles, presents quantitative data for representative reactions, and illustrates key concepts and workflows through diagrams.

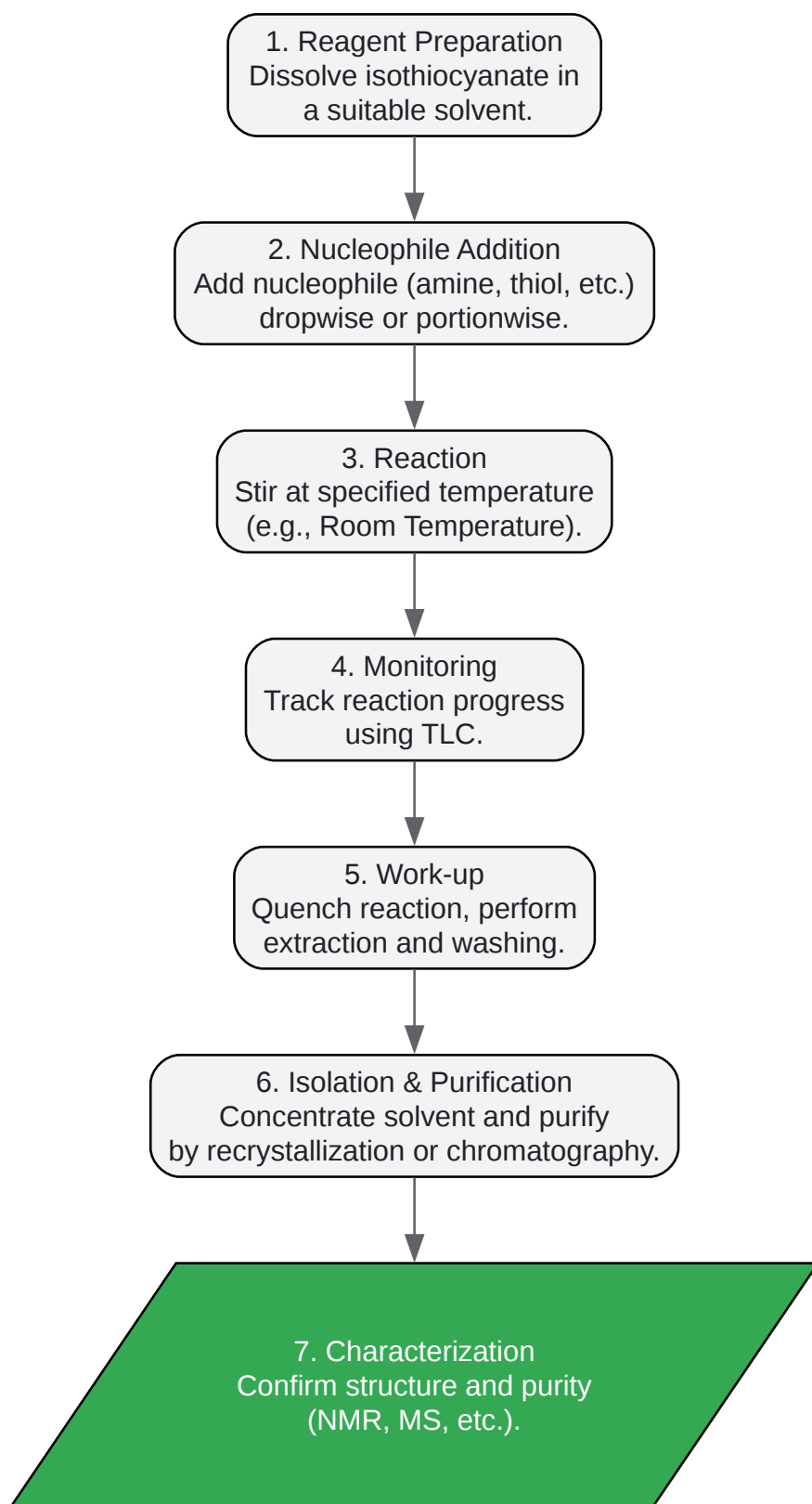
General Reaction Mechanism

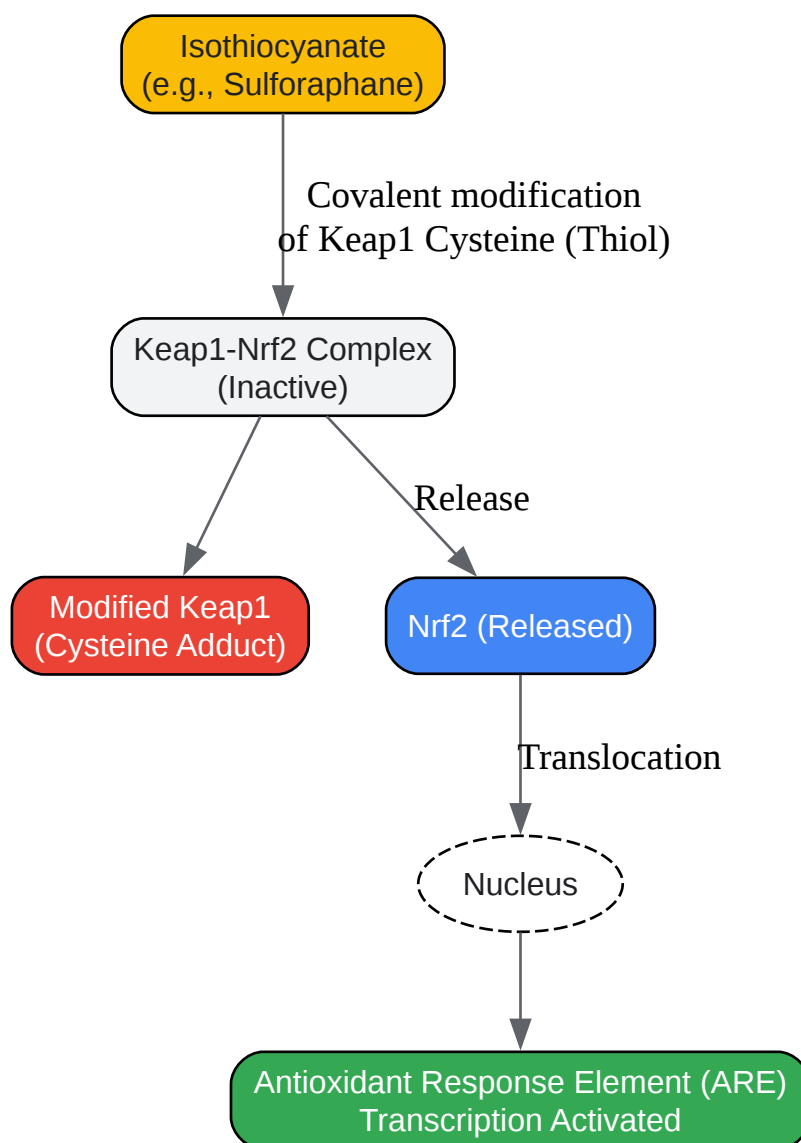
The fundamental reaction involves the nucleophilic addition of a heteroatomic nucleophile (e.g., from an amine, thiol, or alcohol) to the central carbon of the isothiocyanate group. This forms a

tetrahedral intermediate, which then stabilizes through proton transfer to yield the final adduct.

[6]







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References

- 1. benchchem.com [benchchem.com]
- 2. chemrxiv.org [chemrxiv.org]

- 3. arkat-usa.org [arkat-usa.org]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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